Technical Monograph: Research Applications of 2-Methoxy-3-methyl-5-nitropyridine[1]

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Compound of Interest

Compound Name:	*2-Methoxy-3-methyl-5-nitropyridine*
CAS No.:	*89694-10-0*
Cat. No.:	*B1390828*

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CAS Registry Number: 89694-10-0 Molecular Formula: $C_7H_8N_2O_3$ Molecular Weight: 168.15 g/mol [1]

Executive Summary

In the landscape of heterocyclic drug discovery, **2-Methoxy-3-methyl-5-nitropyridine** serves as a high-value "masking" scaffold.[1] Unlike simple pyridines, this trisubstituted core offers a unique triad of chemical features: a nitro group serving as a latent amine for coupling, a methoxy group acting as a protected pyridone or directing group, and a 3-methyl substituent that provides critical steric bulk to restrict conformational rotation in downstream drug candidates.

This guide details the technical utility of this compound, moving beyond basic characterization to its role as a linchpin in synthesizing Corticotropin-Releasing Hormone Receptor 2 (CRHR2) antagonists, fused benzazepines for epilepsy and cancer therapy, and next-generation agrochemicals.

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Chemical Profile & Reactivity

The molecule is defined by its push-pull electronic system.[1] The electron-withdrawing nitro group at C5 activates the ring, while the electron-donating methoxy group at C2 modulates this activity, preventing the ring from becoming too electron-deficient.

Key Reactivity Zones[1][3]

- C5-Nitro Group (The Anchor): Readily reducible to a primary amine ($–NH_2$).[1] This is the primary "exit vector" for medicinal chemistry, allowing the formation of amides, ureas, or sulfonamides.

- C2-Methoxy Group (The Mask): Stable under standard basic conditions but can be cleaved (demethylated) using HBr or BBr_3 to reveal a 2-pyridone tautomer, a pharmacophore often used to increase hydrogen-bonding potential in active sites.[1]

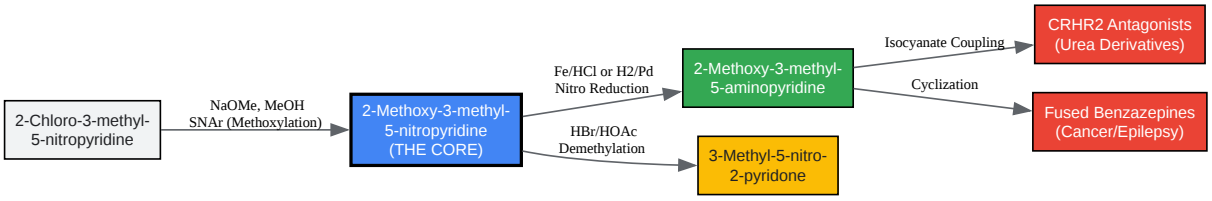
- C3-Methyl Group (The Steric Lock): Often overlooked, this methyl group is crucial for atropisomerism control.[1] In biaryl drug candidates, it introduces a steric clash that forces the pyridine ring out of planarity, potentially improving selectivity for deep protein pockets.

Synthetic Utility: The "Hub" Concept

The compound rarely serves as an end-product.[1] Instead, it acts as a divergence point. The most critical transformation is the chemoselective reduction of the nitro group to an amine, enabling the scaffold to be "clicked" into larger molecular architectures.

Reaction Pathway Visualization

The following diagram illustrates the central role of **2-Methoxy-3-methyl-5-nitropyridine** in generating high-value pharmaceutical intermediates.



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Figure 1: The synthetic divergence from the nitropyridine core to bioactive pharmaceutical classes.[1]

Medicinal Chemistry Applications

A. CRHR2 Antagonists (Inflammation & Anxiety)

Research indicates this scaffold is pivotal in developing antagonists for the Corticotropin-Releasing Hormone Receptor 2 (CRHR2).[1]

- Mechanism: The 5-amino derivative (obtained via reduction) is coupled with isocyanates to form urea-based ligands.[1]
- Role of the Scaffold: The 2-methoxy pyridine ring mimics the electronic properties of natural ligands, while the 3-methyl group optimizes the fit within the hydrophobic pocket of the GPCR, enhancing potency (IC_{50} values often in the nanomolar range).[1]

B. Fused Benzazepines (Oncology & Epilepsy)

Recent patent literature (e.g., WO2024160366) highlights the use of this compound in synthesizing pyrido[3,2-d][1]benzazepin-6-ones.[1]

- Application: These fused systems modulate System xc-, a cystine/glutamate antiporter implicated in ferroptosis (a type of cell death) and excitotoxicity.[1]
- Significance: This represents a shift from traditional antimalarial uses (like Pyronaridine analogs) toward complex neurological and oncological targets.[1]

Experimental Protocols

Protocol A: Synthesis of the Core (Methoxylation)

For researchers starting from the chlorinated precursor.[1]

Rationale: The 2-chloro position is highly activated for Nucleophilic Aromatic Substitution (S_NAr) due to the para-nitro group.[1]

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- Setup: Charge a reaction vessel with 2-chloro-3-methyl-5-nitropyridine (1.0 eq) and methanol (10 vol).
- Reagent Addition: Slowly add Sodium Methoxide (1.1 eq, 25% wt in MeOH) at 0°C to prevent side reactions.
- Reaction: Warm to room temperature and stir for 2–4 hours. Monitor via TLC (Hexane:EtOAc 4:1) or LCMS.[1]
- Workup: Quench with water. The product often precipitates as a solid. Filter and wash with cold water. If oil forms, extract with Dichloromethane (DCM).[1]
- Validation: NMR should show the disappearance of the C-Cl shift and appearance of a methoxy singlet (~4.0 ppm).

Protocol B: Nitro Reduction to Amine (Iron-Mediated)

Adapted from Patent WO2024160366 for high chemoselectivity.[1]

Rationale: While catalytic hydrogenation (H_2/Pd) is common, it can sometimes reduce the pyridine ring or remove halogens if present elsewhere.[1] Iron/HCl is preferred for its robustness and specificity to the nitro group.

Materials:

- **2-Methoxy-3-methyl-5-nitropyridine** (1.0 eq)[1][2][3]
- Iron powder (3.5 eq, fine mesh)[1]
- Concentrated HCl (0.1 eq, catalytic)[1]
- Solvent: Ethanol/Water (4:1 ratio)[1]

Procedure:

- Dissolution: Dissolve the nitropyridine in Ethanol/Water and heat to 60°C.

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- Activation: Add the Iron powder, followed by the slow, dropwise addition of HCl. Caution: Exothermic reaction.[1]
- Reflux: Heat to 80°C (reflux) for 30–60 minutes. The mixture will turn dark/brown (iron oxides).[1]
- Filtration: Cool to room temperature. Filter the mixture through a Celite pad to remove iron residues. Wash the pad with Ethanol.
- Isolation: Concentrate the filtrate. Neutralize the residue with saturated $NaHCO_3$ solution and extract with Ethyl Acetate (3x).[1][4]
- Yield: Dry organic layers over $MgSO_4$ and concentrate. Expect a brown/yellow oil or solid (2-Methoxy-3-methyl-5-aminopyridine).[1]

Data Summary Table

Parameter	Value	Notes
Precursor	**2-Chloro-3-methyl-5-nitropyridine**	**Commercially available building block**
Target Product	2-Methoxy-3-methyl-5-aminopyridine	Key Drug Intermediate
Typical Yield	85% - 92%	High efficiency via Fe/HCl reduction

| Appearance | Yellow/Brown Oil or Solid | Oxidizes slowly in air; store under N_2 |[1][5]

References

- World Intellectual Property Organization (WIPO). (2019).[1] Fused cyclic urea derivatives as CRHR2 antagonist.[1] Patent WO2019198692A1.[1]
- World Intellectual Property Organization (WIPO). (2024).[1] Fused benzazepine derivatives for use in the treatment of cancer and epilepsy.[4] Patent WO2024160366A1.[1][4]

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- National Center for Biotechnology Information. (2024).[1] PubChem Compound Summary for CID 13626786, **2-Methoxy-3-methyl-5-nitropyridine**.[1][1]
- ChemicalBook. (2024).[1][6][7] Synthesis protocols for Nitropyridine derivatives.[1]

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Sources

- 1. 2-Chloro-2-methylpentane on reaction with sodium methoxide in methanol yields : (a)`C_2H_5CH_2undersetunderset(CH_3)(|)oversetoverset(CH_3)(|)C-OCH_3` (b)`C_2H_5CH_2undersetunderset(CH_3)(|)C=CH_2` (c)`C_2H_5CH=undersetunderset(CH_3)(|)C-CH_3` [allen.in]
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